

Technical Guide: Physicochemical Properties of Acetone-d6

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Compound of Interest

Compound Name: Acetone-d

Cat. No.: B1623232

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides a detailed overview of the freezing and boiling points of **Acetone-d6** (Hexadeuteroacetone), a common deuterated solvent. It includes a summary of reported values and outlines standardized experimental protocols for their determination, intended to support laboratory research and development.

Physical Properties of Acetone-d6

Acetone-d6, the deuterated isotopologue of acetone, is a widely used solvent in Nuclear Magnetic Resonance (NMR) spectroscopy.^[1] Its physical properties are nearly identical to those of protonated acetone.^[2] Accurate knowledge of its freezing and boiling points is crucial for its application in various experimental conditions.

Summary of Quantitative Data

The freezing and boiling points of **Acetone-d6** have been reported in various chemical and safety data sheets. A summary of these values is presented below. The slight variations can be attributed to different experimental conditions and measurement purities.

Physical Property	Reported Value (°C)	Reported Value (K)
Freezing Point / Melting Point	-93.8 to -95.4[3][4][5][6][7][8][9] [10][11]	177.75 to 179.35
Boiling Point	55.5 to 56.5[2][3][4][5][8][9][12] [13][14]	328.65 to 329.65

Experimental Protocols for Determination of Physical Properties

While specific experimental reports for the determination of these values for **acetone-d6** are not readily published, standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are applicable.

Determination of Freezing/Melting Point (OECD Guideline 102)

The freezing point is the temperature at which a substance transitions from a liquid to a solid state upon cooling.[15] Several methods can be employed for this determination.[16] The capillary method is a common and reliable technique.[10]

Protocol: Capillary Tube Method

- Sample Preparation: A small amount of liquid **acetone-d6** is introduced into a capillary tube, which is then sealed at one end.
- Apparatus Setup: The capillary tube is attached to a calibrated thermometer. This assembly is placed in a temperature-controlled block or a liquid bath.[10]
- Cooling Process: The temperature of the block or bath is gradually lowered.
- Observation: The sample is observed for the first appearance of crystals or solidification.
- Freezing Point Determination: The temperature at which solidification begins is recorded as the freezing point. For a more precise measurement, a cooling curve can be generated by

plotting temperature against time. The freezing point is identified as the plateau in the curve where the temperature remains constant during the phase transition.[17][18]

Determination of Boiling Point (OECD Guideline 103)

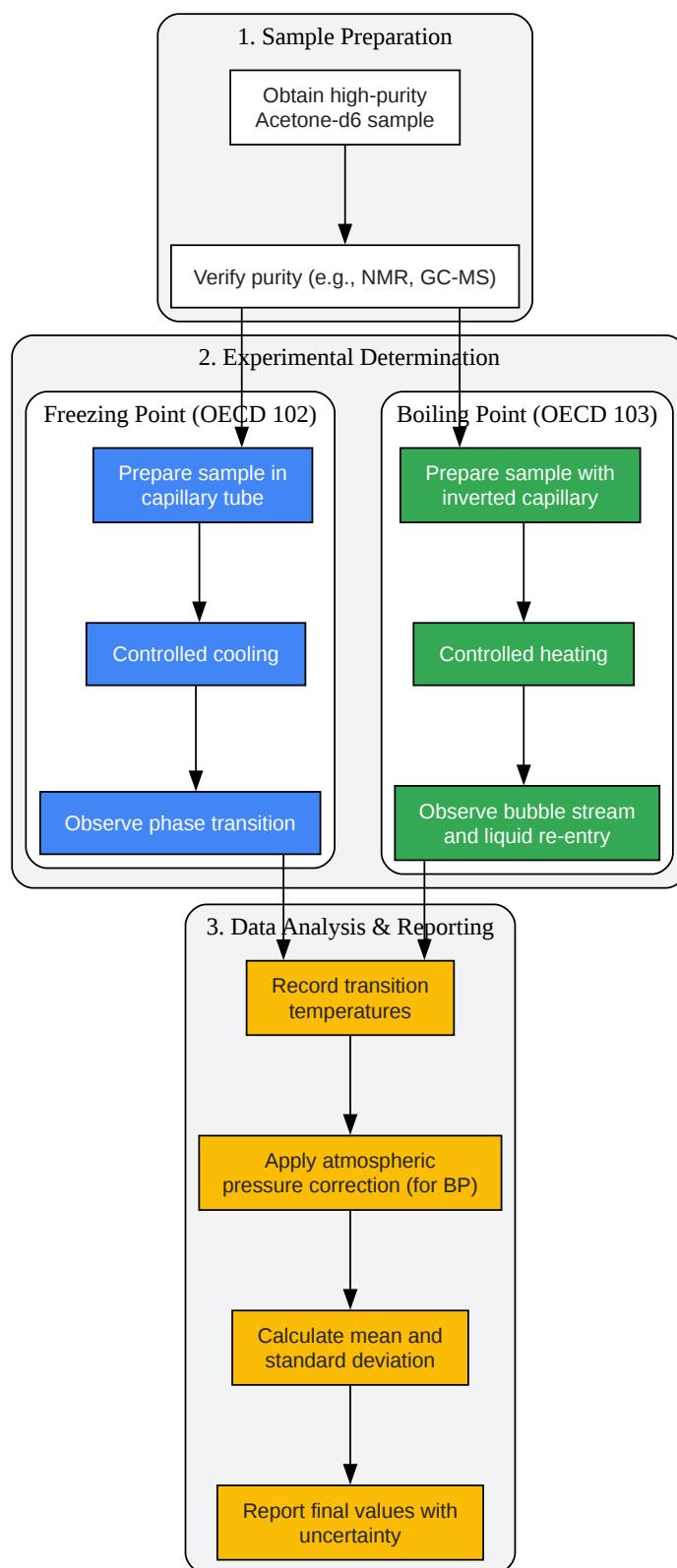
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3][19] The Siwoloboff method is a suitable technique for small sample volumes.[20]

Protocol: Siwoloboff Method

- Sample Preparation: A small volume of **acetone-d6** is placed in a sample tube.
- Apparatus Setup: A boiling capillary (a capillary tube sealed approximately 1 cm from the bottom) is placed, open-end down, into the sample tube. The sample tube is then attached to a calibrated thermometer.[20]
- Heating Process: The assembly is heated in a liquid bath. As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles.
- Observation: As the temperature approaches the boiling point, the bubbling becomes more rapid as the air is replaced by **acetone-d6** vapor. The heating is continued until a continuous stream of bubbles is observed.
- Boiling Point Determination: The heat source is then removed. The temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube is recorded as the boiling point.[20] This temperature corresponds to the point where the external pressure is equal to the vapor pressure of the substance.

Visualization of Experimental Workflow

The logical flow for determining the physicochemical properties of a deuterated solvent like **acetone-d6** can be visualized as a structured workflow, from initial sample handling to final data reporting.

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Caption: Workflow for Physical Property Determination of **Acetone-d6**.

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